

Application Notes and Protocols for the Coupling of Dasatinib Intermediate-1

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Compound of Interest		
Compound Name:	Dasatinib intermediate-1	
Cat. No.:	B023545	Get Quote

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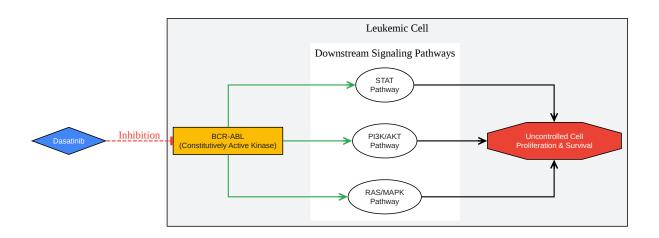
Introduction

Dasatinib is a potent oral multi-targeted kinase inhibitor used in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL).[1] Its synthesis involves several key steps, with the final coupling of a key intermediate to a side chain being a critical transformation. This document provides detailed experimental procedures for the coupling of **Dasatinib intermediate-1**, identified as N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide, with 1-(2-hydroxyethyl)piperazine to yield Dasatinib.

Dasatinib's Mechanism of Action: BCR-ABL Signaling Pathway Inhibition

Dasatinib functions by inhibiting the BCR-ABL tyrosine kinase, an aberrant protein central to the pathophysiology of CML.[1] This kinase is constitutively active, leading to uncontrolled cell proliferation and survival through the activation of downstream signaling pathways such as RAS/MAPK, PI3K/AKT, and STAT.[2][3] Dasatinib binds to the ATP-binding site of the BCR-ABL kinase, blocking its activity and thereby inhibiting the phosphorylation of its downstream targets.[1][4] This action effectively halts the pro-proliferative and anti-apoptotic signals, leading to the death of cancer cells.[2]





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Dasatinib's Inhibition of the BCR-ABL Signaling Pathway.

Experimental Protocols

The coupling of **Dasatinib intermediate-1** with 1-(2-hydroxyethyl)piperazine is typically achieved through a nucleophilic aromatic substitution reaction. Below are two representative protocols derived from the literature.

Protocol 1: Coupling in Refluxing Dioxane

This protocol describes a straightforward thermal coupling method.

Materials:

- N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5carboxamide (Dasatinib intermediate-1)
- 1-(2-hydroxyethyl)piperazine



Dioxane

Procedure:

- In a suitable reaction vessel, dissolve **Dasatinib intermediate-1** in dioxane.
- Add an excess of 1-(2-hydroxyethyl)piperazine to the solution.
- Heat the reaction mixture to reflux and maintain for a sufficient time to ensure reaction completion (monitoring by TLC or LC-MS is recommended).[5]
- Upon completion, cool the reaction mixture.
- The product, Dasatinib, can be isolated and purified using standard techniques such as crystallization or column chromatography.

Protocol 2: Phase-Transfer Catalyzed Coupling in Acetonitrile

This protocol utilizes a phase-transfer catalyst to facilitate the reaction under milder conditions compared to high-temperature reflux.[6]

Materials:

- N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5carboxamide (Dasatinib intermediate-1)
- 1-(2-hydroxyethyl)piperazine
- Triethylamine (TEA)
- Tetrabutylammonium bromide (TBAB)
- Acetonitrile
- Water

Procedure:

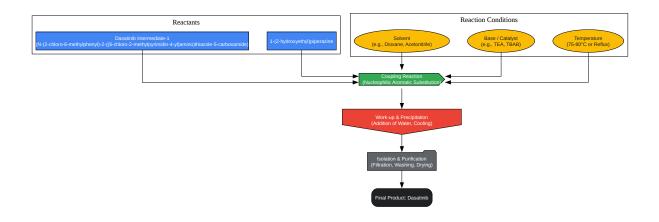


- To a round-bottom flask, add acetonitrile, **Dasatinib intermediate-1**, 1-(2-hydroxyethyl)piperazine, triethylamine, and tetrabutylammonium bromide.[6]
- Stir the mixture at 30-35°C for 10-15 minutes.[6]
- Heat the reaction mixture to 75-80°C and stir for 20-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).[6]
- Once the reaction is complete, slowly add water to the reaction mixture while maintaining the temperature at approximately 75°C and stir for 30-45 minutes.[6]
- Cool the mixture to 30-35°C and continue stirring for 2-3 hours to precipitate the product.
- Filter the solid product, wash with water, and dry to obtain Dasatinib.[6]

Experimental Workflow

The general workflow for the synthesis of Dasatinib via the coupling of **Dasatinib** intermediate-1 is depicted below.





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